

Benzyl-PEG5-acid structure and molecular weight.

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Compound of Interest

Compound Name: *Benzyl-PEG5-acid*

Cat. No.: *B7840631*

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An In-Depth Technical Guide to Benzyl-PEG5-acid

This guide provides a comprehensive overview of the chemical and physical properties of **Benzyl-PEG5-acid**, a versatile bifunctional linker molecule. It is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

Core Properties of Benzyl-PEG5-acid

Benzyl-PEG5-acid is a polyethylene glycol (PEG) derivative that incorporates a benzyl group and a terminal carboxylic acid. This heterobifunctional structure allows for its use in a variety of bioconjugation applications. The PEG chain, consisting of five ethylene glycol units, imparts increased hydrophilicity to the molecule and any conjugate it is a part of, which can improve solubility and bioavailability.^[1] The benzyl group serves as a protecting group for the alcohol, while the carboxylic acid provides a reactive handle for conjugation to amine-containing molecules.

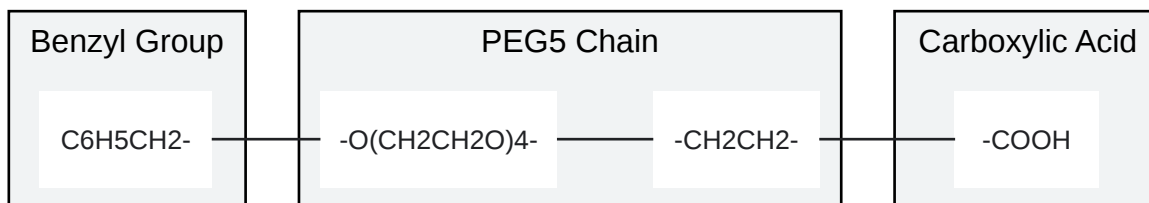
Quantitative Data Summary

The key quantitative data for **Benzyl-PEG5-acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C18H28O7	[1][2]
Molecular Weight	356.41 g/mol	[1]
CAS Number	2514948-41-3	
Purity	≥98%	
IUPAC Name	1-phenyl-2,5,8,11,14-pentaoxaheptadecan-17-oic acid	
Storage Temperature	2-8°C (Inert atmosphere)	

Molecular Structure and Functionality

The structure of **Benzyl-PEG5-acid** is central to its utility. The molecule consists of a benzyl ether at one terminus and a carboxylic acid at the other, connected by a five-unit polyethylene glycol chain.



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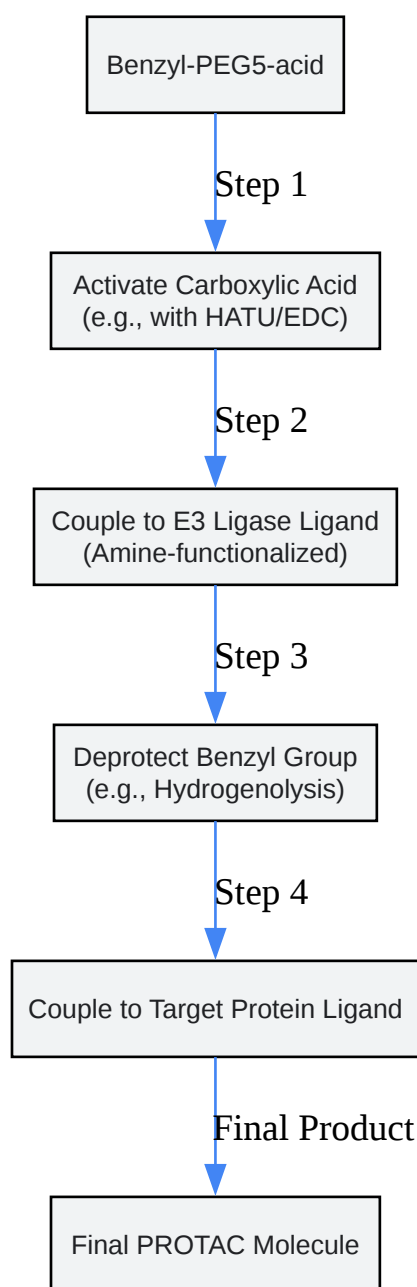
Figure 1: Simplified block diagram of **Benzyl-PEG5-acid** structure.

This unique arrangement allows for a two-step conjugation strategy. The carboxylic acid can be activated and reacted with an amine-containing molecule. Subsequently, the benzyl group can be removed to deprotect the terminal alcohol for further functionalization.

Application in PROTAC Synthesis

Benzyl-PEG5-acid is frequently utilized as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The linker plays a critical role in a PROTAC's efficacy by controlling the distance and orientation between the two recruited proteins.

The general workflow for incorporating **Benzyl-PEG5-acid** into a PROTAC is outlined below.



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References

- 1. Benzyl-PEG5-acid, 2514948-41-3 | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
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